

Personal protective equipment for handling 4'-Hydroxy-5,6,7,8-tetramethoxyflavone

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Compound of Interest

Compound Name: 4'-Hydroxy-5,6,7,8-tetramethoxyflavone

Cat. No.: B1226744

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Essential Safety and Handling Guide for 4'-Hydroxy-5,6,7,8-tetramethoxyflavone

For Immediate Use by Laboratory Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **4'-Hydroxy-5,6,7,8-tetramethoxyflavone** (CAS No. 36950-98-8). The following procedures are based on the general safety protocols for the flavonoid class of compounds, in the absence of a specific Safety Data Sheet (SDS) for this particular chemical.

Personal Protective Equipment (PPE)

When handling **4'-Hydroxy-5,6,7,8-tetramethoxyflavone**, especially in its powdered form, a comprehensive PPE strategy is essential to minimize exposure and ensure personal safety.

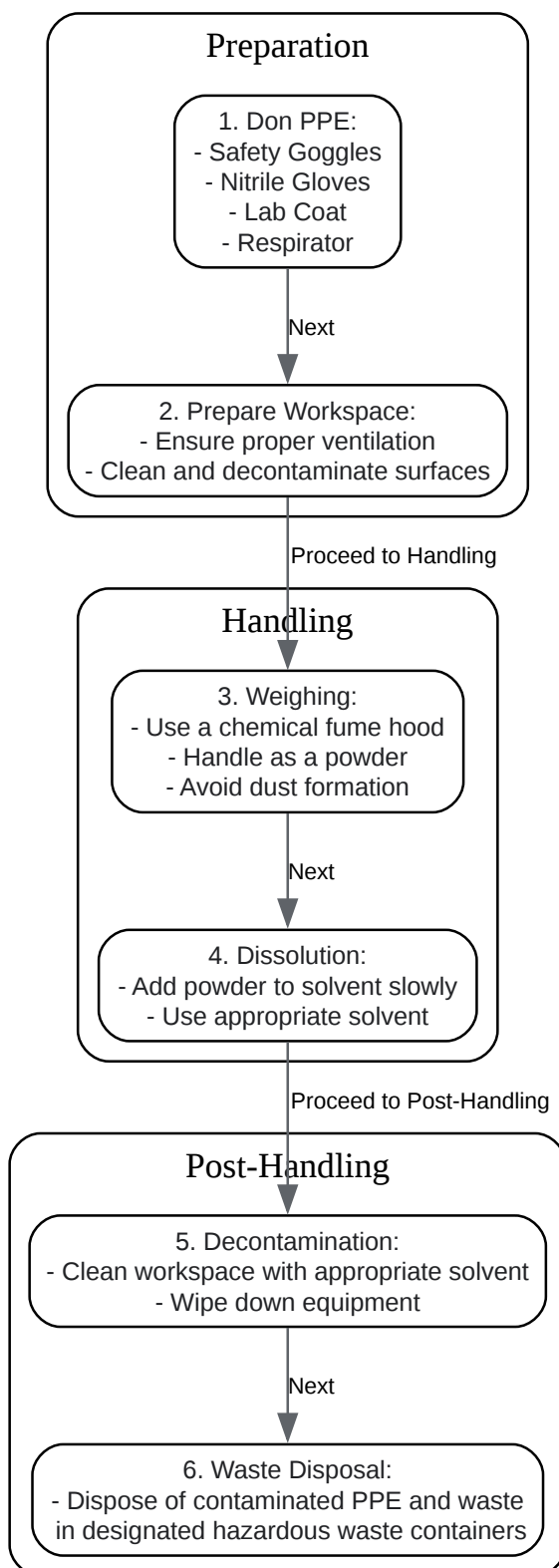
Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses meeting EN 166 (EU) or NIOSH (US) standards.	Protects eyes from dust particles and potential splashes.
Hand Protection	Nitrile rubber gloves, inspected before use. Use proper glove removal technique.	Prevents skin contact with the compound.
Respiratory Protection	NIOSH/CEN approved respirator.	Required when handling the powder to avoid inhalation of dust particles. ^[1]
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to maintain a safe laboratory environment when working with **4'-Hydroxy-5,6,7,8-tetramethoxyflavone**.

Experimental Workflow for Safe Handling



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References

- 1. uprm.edu [uprm.edu]
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